

Application Note: HPLC Method for Purity Testing of 1,3,6-Hexanetricarbonitrile

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Compound of Interest

Compound Name: 1,3,6-Hexanetricarbonitrile

Cat. No.: B156369

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,3,6-Hexanetricarbonitrile is a chemical compound characterized by a hexane backbone with three cyano ($-C\equiv N$) functional groups.^[1] Its molecular formula is $C_9H_{11}N_3$, and it has a molecular weight of approximately 161.21 g/mol.^{[2][3][4]} This compound is typically a colorless to light yellow liquid at room temperature and is soluble in polar solvents.^{[1][2][3]} **1,3,6-Hexanetricarbonitrile** serves as a versatile precursor in the synthesis of polymers and pharmaceuticals.^[1] Ensuring the purity of this compound is critical for its application in research and manufacturing. This application note provides a detailed High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of the purity of **1,3,6-Hexanetricarbonitrile**.

Principle

This method utilizes reversed-phase HPLC with UV detection to separate **1,3,6-Hexanetricarbonitrile** from its potential impurities. The separation is based on the differential partitioning of the analyte and impurities between a nonpolar stationary phase (C18) and a polar mobile phase. The nitrile functional groups in **1,3,6-Hexanetricarbonitrile** possess a chromophore that allows for detection by a UV detector at a low wavelength. The purity of the sample is determined by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

Experimental Protocols

Equipment and Reagents

- Equipment:
 - High-Performance Liquid Chromatograph (HPLC) system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
 - Analytical balance
 - Volumetric flasks (10 mL, 50 mL, 100 mL)
 - Pipettes
 - Syringes and syringe filters (0.45 µm)
 - HPLC vials
- Reagents:
 - **1,3,6-Hexanetricarbonitrile** reference standard (purity ≥ 99.0%)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or Milli-Q)
 - Methanol (HPLC grade)

Chromatographic Conditions

A hypothetical, yet scientifically grounded, HPLC method for the analysis of this compound is presented below. This method would typically be developed and validated according to ICH guidelines for analytical procedure development.^[5]

| Parameter | Condition |
|-------------------------|--|
| Column | C18, 250 mm x 4.6 mm, 5 µm |
| Mobile Phase | Isocratic: Acetonitrile:Water (60:40, v/v) |
| Flow Rate | 1.0 mL/min |
| Column Temperature | 30 °C |
| UV Detection Wavelength | 210 nm |
| Injection Volume | 10 µL |
| Run Time | 20 minutes |

Preparation of Solutions

- Standard Solution Preparation (0.1 mg/mL):
 - Accurately weigh approximately 10 mg of **1,3,6-Hexanetricarbonitrile** reference standard into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase.
 - Mix thoroughly.
- Sample Solution Preparation (0.1 mg/mL):
 - Accurately weigh approximately 10 mg of the **1,3,6-Hexanetricarbonitrile** sample into a 100 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase.
 - Mix thoroughly.
 - Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

System Suitability

Before sample analysis, perform a system suitability test by injecting the standard solution five times. The system is deemed suitable for use if the following criteria are met:

- Tailing factor (Asymmetry factor) for the **1,3,6-Hexanetricarbonitrile** peak: ≤ 2.0
- Relative standard deviation (RSD) of the peak area: $\leq 2.0\%$

Data Analysis

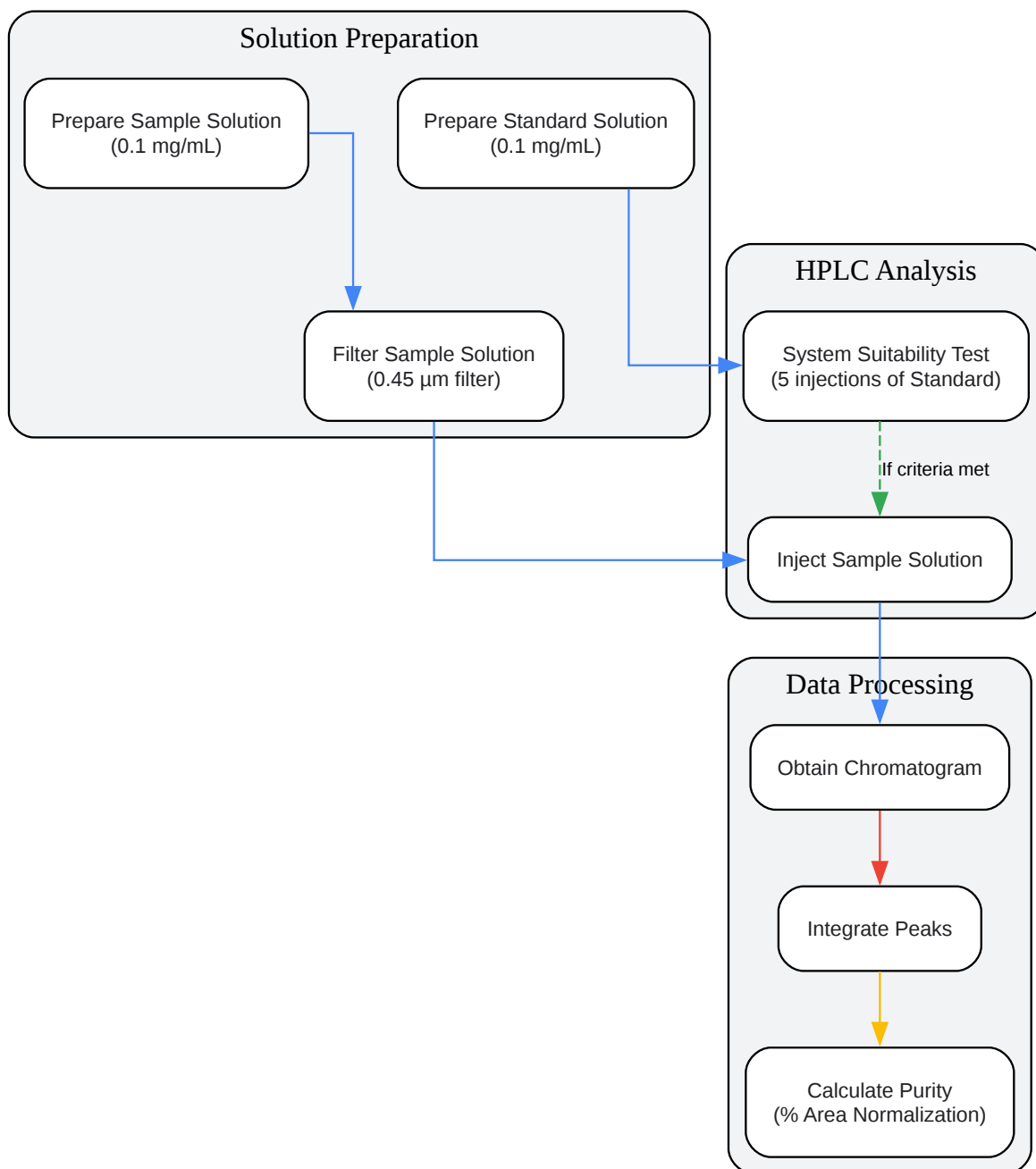
The purity of the **1,3,6-Hexanetricarbonitrile** sample is calculated using the area percent method.

$$\text{Purity (\%)} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$$

Data Presentation

| Parameter | Specification/Result |
|---------------------------------|--|
| Analyte | 1,3,6-Hexanetricarbonitrile |
| Molecular Formula | C ₉ H ₁₁ N ₃ |
| Molecular Weight | 161.21 g/mol [2] [3] [4] |
| Retention Time (Expected) | Approximately 5-7 minutes |
| Limit of Detection (LOD) | To be determined during method validation |
| Limit of Quantitation (LOQ) | To be determined during method validation |
| Linearity (Concentration Range) | To be determined during method validation |
| Accuracy (% Recovery) | To be determined during method validation |
| Precision (% RSD) | To be determined during method validation |

Visualization



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Caption: Experimental workflow for the HPLC purity testing of **1,3,6-Hexanetricarbonitrile**.

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References

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